

Ethyl Maleate: A Comprehensive Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *Ethyl maleate*

Cat. No.: *B11935775*

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This guide provides an in-depth analysis of **ethyl maleate**, a versatile chemical compound with significant applications in research and development. The document details its chemical identity, physicochemical properties, and key applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identification

The term "**ethyl maleate**" is commonly used to refer to **diethyl maleate**. It is important to distinguish this from ethyl hydrogen maleate, a distinct chemical entity. This document focuses on **diethyl maleate**.

Identifier	Value	Reference
IUPAC Name	diethyl (Z)-but-2-enedioate	[1][2][3]
CAS Number	141-05-9	[3][4][5][6][7]
Synonyms	Diethyl maleate, Maleic acid diethyl ester	[2][3][5][6][7]
Molecular Formula	C8H12O4	[1][4][6][7]
Molecular Weight	172.18 g/mol	[3][4][6]
InChI Key	IEPRKVQEAMIZSS-WAYWQWQTSA-N	[2][3]
SMILES	CCOC(=O)/C=C\C(=O)OCC	[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **diethyl maleate** is presented below.

Property	Value	Reference
Appearance	Colorless clear liquid	[1][4][5]
Melting Point	-10 °C	[2][7]
Boiling Point	225 °C	[2][7]
Density	1.064 g/mL at 25 °C	[7]
Refractive Index	1.438 - 1.445 at 20 °C	[4]
Vapor Pressure	1 mmHg at 14 °C	
Autoignition Temperature	662 °F	

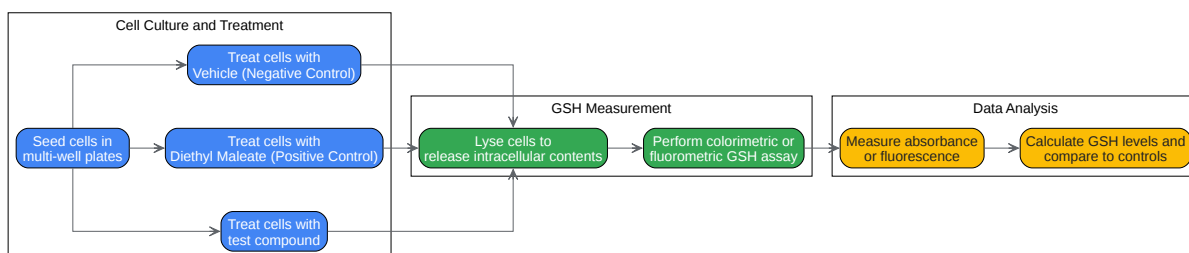
Key Applications in Research and Drug Development

Diethyl maleate serves as a crucial reagent and building block in various scientific domains.

- **Glutathione Depletion:** It is widely used in toxicological and pharmacological studies as an agent to deplete intracellular glutathione (GSH).[2] This property is instrumental in studying oxidative stress and the role of GSH in cellular defense mechanisms.
- **Organic Synthesis:** As a dienophile, **diethyl maleate** is a common substrate in Diels-Alder reactions, a powerful tool for the synthesis of complex cyclic compounds in drug discovery.[1][2]
- **Michael Addition Reactions:** It participates in Michael addition reactions, for example, with amines in the development of polyaspartic technology used in coatings, adhesives, and sealants.[1]
- **Pharmaceutical and Medical Applications:** Research has explored its use in the treatment of breast cancer and for monitoring with Positron Emission Tomography (PET).[1] It is also used in the synthesis of pharmaceuticals like malathion.[1]
- **Food Additive:** The Food and Drug Administration (FDA) has cleared **diethyl maleate** for indirect food contact.[1]

Experimental Workflow: Glutathione Depletion Assay

The following diagram illustrates a typical workflow for an in vitro experiment to assess the effect of a compound on glutathione levels, using **diethyl maleate** as a positive control for GSH depletion.

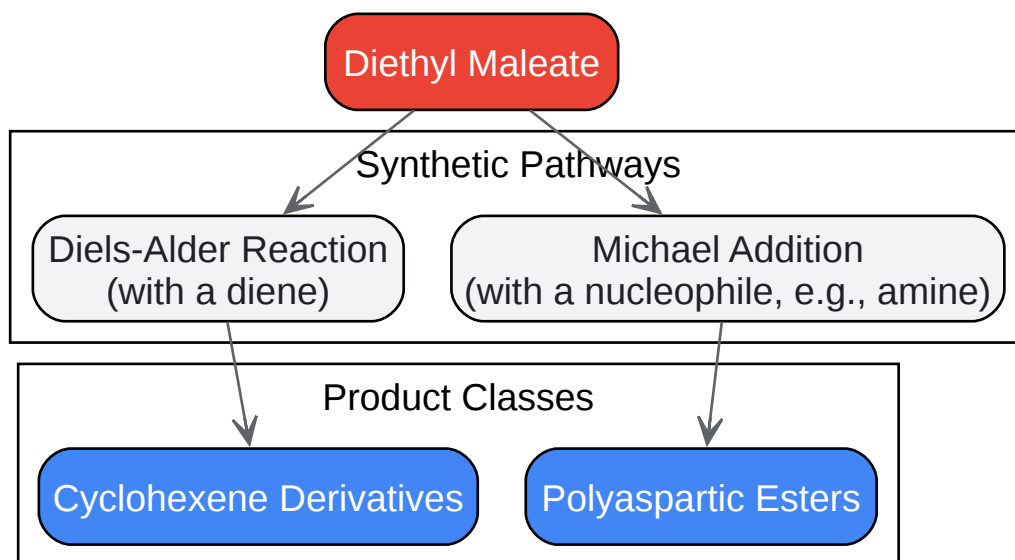


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Workflow for an in vitro glutathione depletion assay.

Logical Relationship: Diethyl Maleate in Synthesis

The diagram below outlines the role of **diethyl maleate** as a starting material in key chemical reactions.



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Role of **diethyl maleate** in organic synthesis pathways.

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